

A Technical Guide to the Solubility of 2-Nitrophenethyl Alcohol in Organic Solvents

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Compound of Interest

Compound Name: 2-Nitrophenethyl alcohol

Cat. No.: B086422

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the solubility characteristics of **2-nitrophenethyl alcohol** in various organic solvents. Due to a lack of specific quantitative solubility data in publicly available literature, this document emphasizes qualitative solubility assessments based on chemical principles and information available for analogous compounds. Furthermore, it outlines a comprehensive experimental protocol for the precise determination of the solubility of **2-nitrophenethyl alcohol**. This guide is intended to be a valuable resource for laboratory researchers and professionals engaged in drug development and other chemical synthesis applications where **2-nitrophenethyl alcohol** is utilized.

Introduction to 2-Nitrophenethyl Alcohol

2-Nitrophenethyl alcohol, also known as 2-(2-nitrophenyl)ethanol, is an organic compound with the chemical formula $C_8H_9NO_3$. Its molecular structure consists of a phenethyl alcohol backbone substituted with a nitro group at the ortho position of the benzene ring. This substitution significantly influences its physicochemical properties, including its solubility. The presence of both a polar hydroxyl (-OH) group and a polar nitro (-NO₂) group, combined with a nonpolar benzene ring, results in a molecule with mixed polarity. Understanding its solubility in various organic solvents is critical for its use in chemical reactions, purification processes, and formulation development in the pharmaceutical industry.

Solubility Profile of 2-Nitrophenethyl Alcohol

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative solubility data for **2-nitrophenethyl alcohol** in a range of common organic solvents. The available information is primarily qualitative.

Water Solubility: **2-Nitrophenethyl alcohol** is reported to be insoluble or sparingly soluble in water, with a solubility of less than 1 mg/mL at 22.8 °C (73 °F).^{[1][2]} This low aqueous solubility is attributed to the hydrophobic nature of the benzene ring, which dominates over the hydrophilic character of the hydroxyl and nitro groups.

Organic Solvent Solubility: While specific quantitative data is lacking, general principles of "like dissolves like" can be applied to predict the solubility of **2-nitrophenethyl alcohol** in organic solvents. The para isomer, 4-nitrophenethyl alcohol, is known to be soluble in common organic solvents such as ethanol, methanol, and acetone.^[3] It is reasonable to infer that **2-nitrophenethyl alcohol** exhibits similar solubility behavior due to its comparable molecular structure and polarity.

Table 1: Qualitative Solubility of **2-Nitrophenethyl Alcohol** in Various Solvents

Solvent Class	Solvent	Predicted Solubility	Rationale
Polar Protic	Methanol	Soluble	The hydroxyl group of both the solute and solvent can form hydrogen bonds.
Ethanol	Soluble	Similar to methanol, hydrogen bonding is expected to facilitate dissolution.	
Isopropanol	Moderately Soluble	Increased hydrocarbon chain length may slightly reduce solubility compared to methanol and ethanol.	
Polar Aprotic	Acetone	Soluble	The polar carbonyl group of acetone can interact with the polar groups of the solute.
Ethyl Acetate	Soluble	The ester group provides polarity for favorable interactions.	
Dichloromethane	Soluble	The polarity of the C-Cl bonds allows for dipole-dipole interactions.	
Nonpolar Aromatic	Toluene	Moderately to Sparingly Soluble	The benzene ring of toluene can interact with the phenyl group of the solute via π -stacking.
Nonpolar Aliphatic	Hexane	Sparingly Soluble to Insoluble	The significant difference in polarity is

likely to limit solubility.

Note: The solubility predictions in this table are based on general chemical principles and data for analogous compounds. Experimental verification is required for quantitative assessment.

Experimental Protocol for Solubility Determination

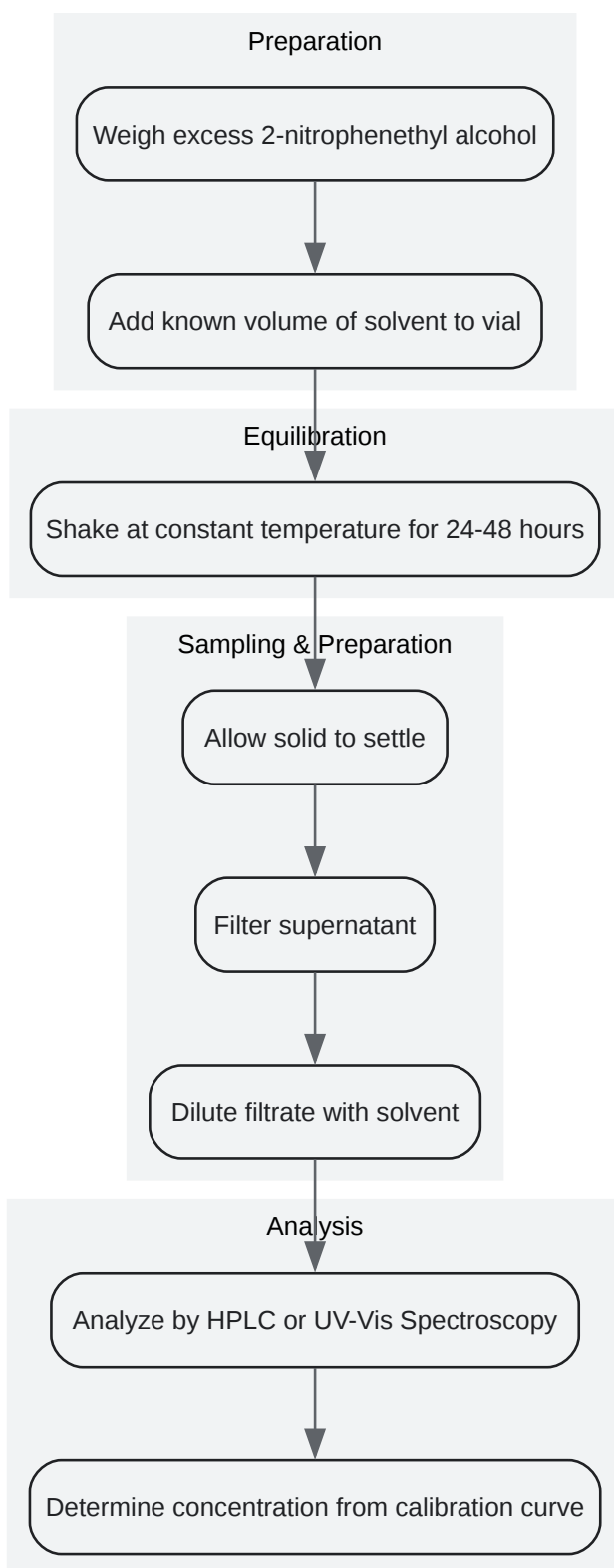
To obtain precise and reliable quantitative solubility data for **2-nitrophenethyl alcohol**, a standardized experimental protocol should be followed. The equilibrium shake-flask method is a widely accepted technique for determining the thermodynamic solubility of a compound.

Materials and Equipment

- **2-Nitrophenethyl alcohol** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

Experimental Workflow

The following diagram illustrates the workflow for the experimental determination of the solubility of **2-nitrophenethyl alcohol**.



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Figure 1. Experimental workflow for solubility determination.

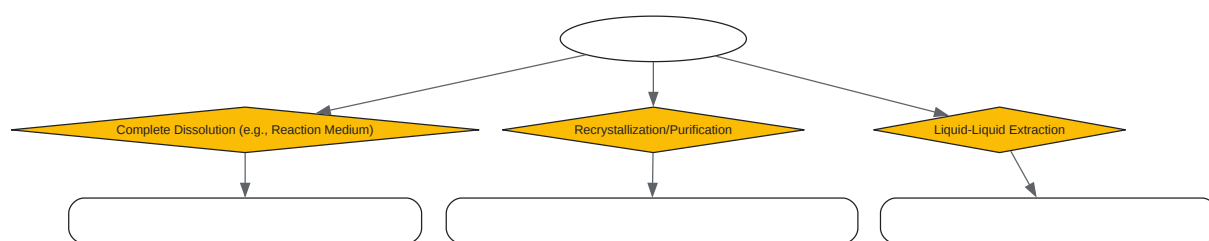
Detailed Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **2-nitrophenethyl alcohol** to a series of vials. The excess solid is crucial to ensure that equilibrium is reached with a saturated solution.
 - Accurately add a known volume of the desired organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (typically 24 to 48 hours) to ensure that equilibrium between the solid and dissolved solute is achieved.
- Sample Collection and Preparation:
 - Remove the vials from the shaker and allow them to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter (e.g., 0.22 µm) into a clean vial to remove any undissolved solid particles.
 - Accurately dilute the filtered sample with the same solvent to a concentration that falls within the linear range of the analytical method.
- Analysis and Quantification:
 - Prepare a series of standard solutions of **2-nitrophenethyl alcohol** of known concentrations in the solvent of interest.

- Generate a calibration curve by measuring the absorbance (UV-Vis) or peak area (HPLC) of the standard solutions.
- Analyze the diluted sample using the same analytical method.
- Determine the concentration of **2-nitrophenethyl alcohol** in the diluted sample by interpolating from the calibration curve.
- Calculate the original solubility by taking the dilution factor into account. The solubility is typically expressed in mg/mL or g/100 mL.

Logical Relationship for Solvent Selection

The selection of an appropriate solvent for a particular application involving **2-nitrophenethyl alcohol** depends on the desired outcome. The following diagram illustrates the logical considerations for solvent selection.



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Figure 2. Logic for solvent selection based on application.

Conclusion

While quantitative data on the solubility of **2-nitrophenethyl alcohol** in organic solvents is not readily available in the public domain, its molecular structure suggests good solubility in polar organic solvents such as alcohols and ketones, and limited solubility in nonpolar solvents. For

researchers and drug development professionals, the experimental protocol detailed in this guide provides a robust framework for determining the precise solubility in solvents relevant to their specific applications. Such empirical data is indispensable for optimizing reaction conditions, developing effective purification strategies, and formulating final products.

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